

Essential Safety and Logistical Information for Handling 9-Fluorenylmethanol

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Compound of Interest

Compound Name: 9-Fluorenylmethanol

Cat. No.: B185326

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety and logistical information for **9-Fluorenylmethanol** (CAS No: 24324-17-2), including operational and disposal plans.

Chemical Identifier and Properties:

Property	Value
Molecular Formula	C ₁₄ H ₁₂ O[1][2][3]
Molecular Weight	196.24 g/mol [1][2][3]
Appearance	Solid, powder[1]
Melting Point	105-107 °C[1]
Solubility	Soluble in methanol and chloroform[1]

Hazard Identification and Personal Protective Equipment (PPE)

9-Fluorenylmethanol is classified as a hazardous chemical.[4][5] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[3][4][6] It is also a combustible solid.

[1]

Recommended Personal Protective Equipment (PPE):

Protection Type	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles or eyeshields.[1][2] A face shield may be necessary when a splash hazard exists.	To protect eyes from dust particles and accidental splashes.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene).[1][2] A lab coat should be worn.[7]	To prevent skin contact and irritation.[2][4]
Respiratory Protection	A NIOSH-approved N95 dust mask is recommended, especially when handling the powder and dust formation is possible.[1][2]	To prevent inhalation of dust particles which may cause respiratory irritation.[4][6]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial to minimize exposure and ensure safety.

1. Preparation and Engineering Controls:

- Ensure that a calibrated chemical fume hood is operational and available.[7]
- Verify that an eyewash station and safety shower are readily accessible and unobstructed.[4]
- Inspect all PPE for integrity before use.[2]
- Have spill containment materials (e.g., absorbent pads, spill pillows) readily available.[8]

2. Weighing and Handling:

- Conduct all weighing and handling of **9-Fluorenylmethanol** powder inside a certified chemical fume hood to control dust.[2]
- Use appropriate tools (e.g., spatula, weighing paper) to handle the solid.

- Avoid creating dust clouds.[\[2\]](#)[\[4\]](#)
- Keep the container tightly closed when not in use.[\[4\]](#)[\[5\]](#)

3. Solution Preparation (if applicable):

- When dissolving the solid, slowly add the **9-Fluorenylmethanol** to the solvent to avoid splashing.
- Be aware of the compound's solubility in the chosen solvent.[\[1\]](#)

4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[4\]](#)
- Decontaminate all equipment and the work area.

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[4][6] Remove contact lenses if present and easy to do.[4] Seek medical attention if irritation persists.[4]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes.[4][6] Remove contaminated clothing and wash it before reuse. [4] If skin irritation occurs, get medical advice.[4]
Inhalation	Move the person to fresh air.[2][4] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration.[2] Call a poison center or doctor if you feel unwell.[4]
Ingestion	Rinse mouth with water.[2] Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[2] Get medical attention if symptoms occur.[4]

Disposal Plan

Proper disposal of **9-Fluorenylmethanol** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- Collect all waste containing **9-Fluorenylmethanol**, including contaminated PPE and cleaning materials, in a designated and properly labeled hazardous waste container.
- Keep the waste container closed when not in use.

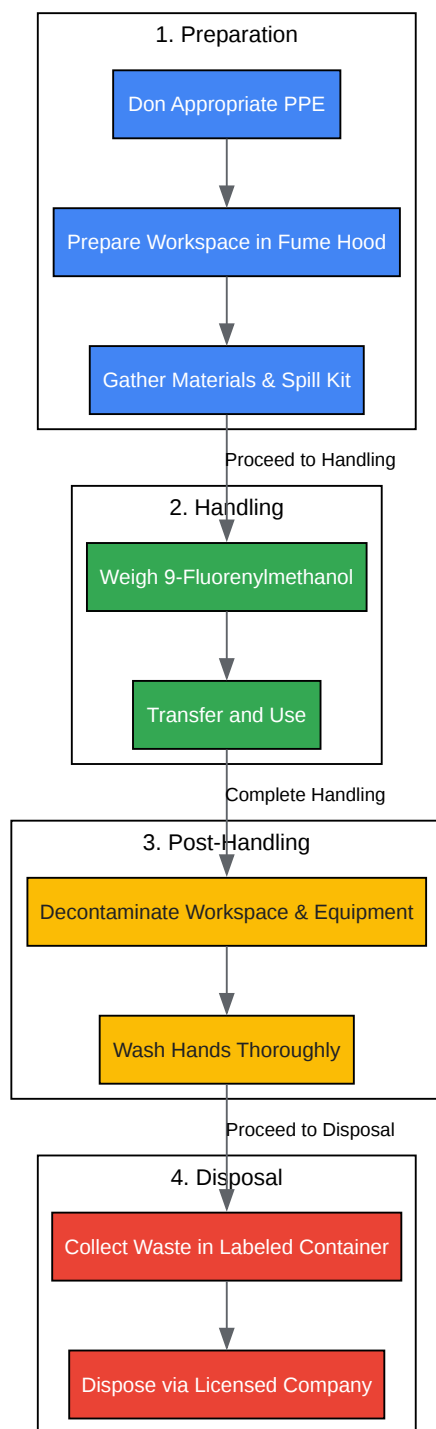
2. Disposal Procedure:

- Dispose of the chemical waste through a licensed disposal company.[2]

- Do not dispose of it down the drain or with regular laboratory trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.[4][6]

Below is a logical workflow for the safe handling and disposal of **9-Fluorenylmethanol**.

Workflow for Safe Handling and Disposal of 9-Fluorenylmethanol



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Caption: Logical workflow for handling and disposal.

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